

# Application Notes and Protocols for Pralmorelin (GHRP-2) Peptide

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## Compound of Interest

Compound Name: Pralmorelin

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These application notes provide comprehensive guidelines for the reconstitution, storage, and handling of **Pralmorelin**, a synthetic hexapeptide also known as Growth Hormone Releasing Peptide-2 (GHRP-2). Adherence to these protocols is crucial for maintaining the peptide's integrity and ensuring accurate and reproducible experimental outcomes.

## Product Information

- Peptide Name: **Pralmorelin** (GHRP-2)
- CAS Number: 158861-67-7
- Molecular Formula: C<sub>45</sub>H<sub>55</sub>N<sub>9</sub>O<sub>6</sub>[\[1\]](#)[\[2\]](#)
- Molecular Weight: 817.9 g/mol [\[1\]](#)[\[2\]](#)
- Appearance: White lyophilized (freeze-dried) powder[\[1\]](#)
- Purity: ≥98% (as determined by RP-HPLC)[\[1\]](#)[\[2\]](#)

## Mechanism of Action

**Pralmorelin** is a potent growth hormone secretagogue that functions as a synthetic agonist of the ghrelin receptor (GHS-R1a).[\[3\]](#) It mimics the action of ghrelin, the endogenous "hunger

hormone," by binding to and activating these receptors in the hypothalamus and pituitary gland. [3] This activation stimulates the pulsatile release of growth hormone (GH). [1][4] The primary signaling cascade involves the G-protein-coupled receptor (GPCR) GHS-R, which upon binding to **Pralmorelin**, activates intracellular pathways, including the cAMP/PKA and potentially the IP3/DAG pathways, leading to increased GH secretion. [3]

## Quantitative Data Summary

The following tables summarize the key quantitative parameters for the reconstitution and storage of **Pralmorelin**.

Table 1: Reconstitution Parameters

Parameter	Value	Notes
Recommended Solvent	Bacteriostatic Water (0.9% benzyl alcohol)	Recommended for multi-dose use to prevent bacterial growth. [5][6]
Sterile Water (18MΩ-cm H2O)	Suitable for single-use applications.	
Reconstitution Volume (5mg Vial)	3.0 mL	Yields a concentration of approximately 1.67 mg/mL.
Reconstitution Volume (10mg Vial)	3.0 mL	Yields a concentration of approximately 3.33 mg/mL. [7]
Minimum Concentration	100 µg/mL	Recommended to ensure solubility and stability. [1]

Table 2: Storage Conditions and Stability

Form	Temperature	Duration	Notes
Lyophilized Powder	-20°C	Long-term	Recommended for maximal shelf life.[1]
Room Temperature	Up to 3 weeks	Stable for short periods.[1]	
Reconstituted Solution	2°C to 8°C	2 to 4 weeks	Store refrigerated and protected from light.[7] [8]
-20°C	Long-term	For extended storage, aliquot to avoid freeze-thaw cycles. Adding a carrier protein (e.g., 0.1% HSA or BSA) is recommended.[1]	

## Experimental Protocols

### Reconstitution of Lyophilized Pralmorelin

This protocol details the steps for reconstituting a 5 mg vial of **Pralmorelin** to a final concentration of approximately 1.67 mg/mL.

Materials:

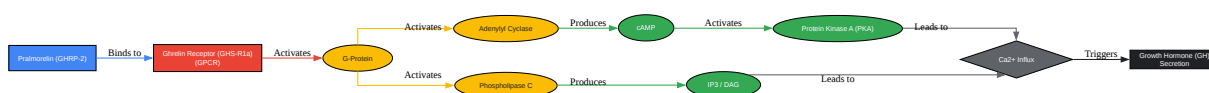
- Vial of lyophilized **Pralmorelin** (5 mg)
- Bacteriostatic Water for Injection (containing 0.9% benzyl alcohol)
- Sterile syringe (e.g., 3 mL) with a sterile needle
- Alcohol prep pads

Procedure:

- **Equilibration:** Remove the vial of lyophilized **Pralmorelin** and the bacteriostatic water from storage and allow them to reach room temperature.
- **Sterilization:** Wipe the rubber stoppers of both the **Pralmorelin** vial and the bacteriostatic water vial with an alcohol prep pad.
- **Solvent Aspiration:** Using a sterile syringe, draw 3.0 mL of bacteriostatic water.
- **Reconstitution:** Slowly inject the 3.0 mL of bacteriostatic water into the vial of lyophilized **Pralmorelin**, directing the stream against the side of the vial to avoid foaming.[8]
- **Dissolution:** Gently swirl or roll the vial until the powder is completely dissolved.[8] Do not shake vigorously, as this can denature the peptide.
- **Inspection:** The reconstituted solution should be clear and free of any particulate matter.
- **Labeling and Storage:** Label the vial with the reconstitution date and the final concentration. For short-term use, store the reconstituted solution in a refrigerator at 2°C to 8°C, protected from light.[8]

## Mandatory Visualizations

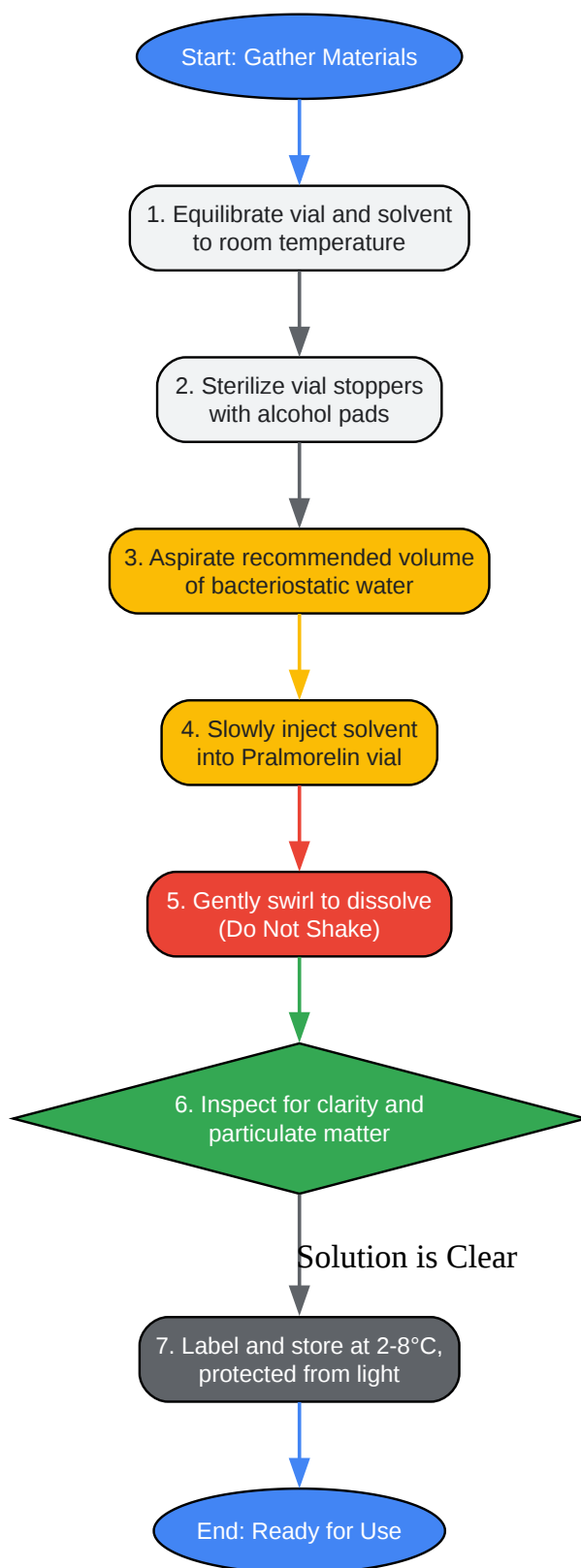
### Pralmorelin (GHRP-2) Signaling Pathway



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Caption: **Pralmorelin** activates the ghrelin receptor, initiating downstream signaling to promote GH release.

## Pralmorelin Reconstitution Workflow



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Caption: Step-by-step workflow for the proper reconstitution of lyophilized **Pralmorelin** peptide.

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